

Application Notes and Protocols: Induction of Cardiomyogenesis with ISX-9

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Compound of Interest

Compound Name: ISX-9

Cat. No.: B1672652

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This document provides a detailed protocol for the induction of cardiomyogenesis from human induced pluripotent stem cells (hiPSCs) using the small molecule **ISX-9**. It includes insights into the mechanism of action, quantitative data on differentiation efficiency, and detailed experimental procedures.

Introduction

ISX-9 is a small molecule known to induce the differentiation of various progenitor cells, including the generation of cardiac progenitor cells (CPCs) and subsequent cardiomyocytes from human induced pluripotent stem cells (hiPSCs).^{[1][2]} Mechanistically, **ISX-9** promotes cardiomyogenesis by activating multiple signaling pathways, including TGF- β -induced epithelial-mesenchymal transition (EMT) signaling, as well as both canonical and non-canonical Wnt signaling at different stages of cardiac differentiation.^{[1][2][3]} Treatment with **ISX-9** has been shown to induce the expression of key cardiac transcription factors such as Nkx2.5, ISL1, GATA4, and Mef2c within three days.^{[1][2]}

Quantitative Data Summary

The following tables summarize the quantitative outcomes of **ISX-9**-induced cardiac differentiation from hiPSCs.

Table 1: Efficiency of Cardiac Progenitor Cell (CPC) Generation

Marker	Purity (%)
Nkx2.5+ cells	96.5 ± 2.5

Data obtained by FACS analysis after 7 days of **ISX-9** treatment.[\[1\]](#)

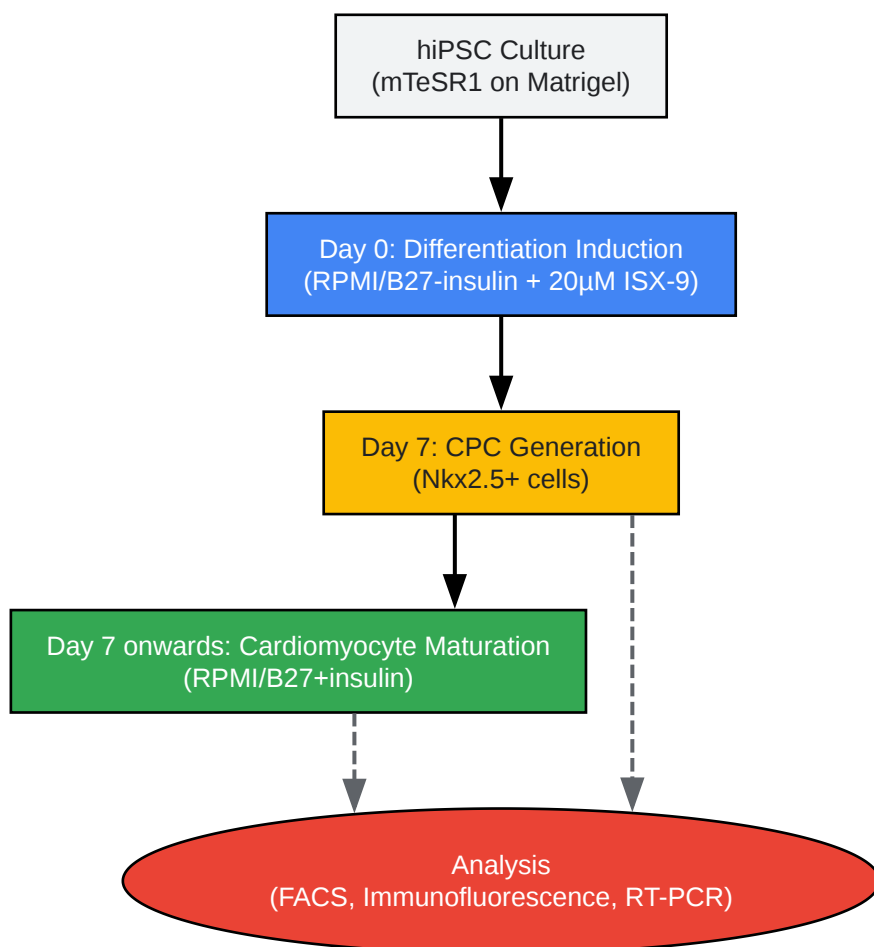
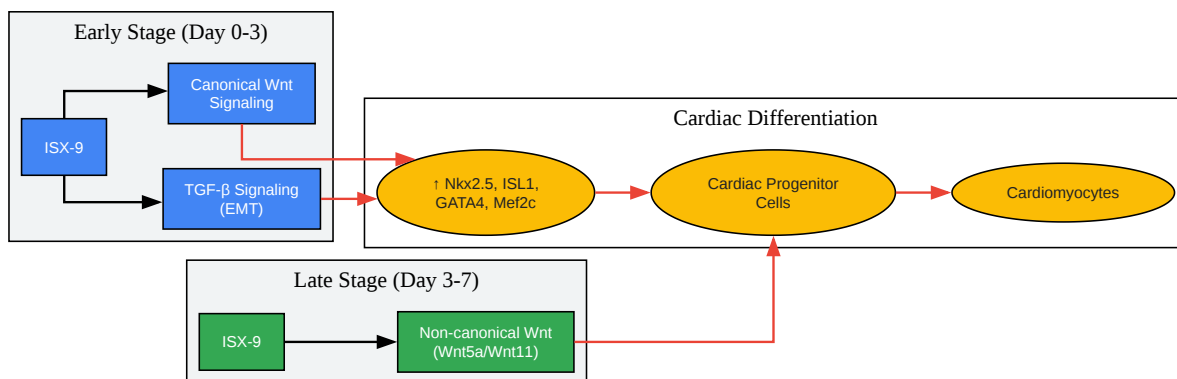
Table 2: Differentiation Efficiency of CPCs into Cardiovascular Lineages

Cell Type	Purity (%)
Cardiomyocytes (CMs)	95.2 ± 2.1
Endothelial Cells (ECs)	90.3 ± 2.5
Smooth Muscle Cells (SMCs)	92.3 ± 1.8

Data obtained by FACS analysis after further differentiation of **ISX-9**-induced CPCs in basal differentiation medium.[\[1\]](#)

Signaling Pathway

The diagram below illustrates the key signaling pathways activated by **ISX-9** during the induction of cardiomyogenesis.



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